

Toxicological Profile of 2-Ethyl-5-isopropylpyrazine: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-5-isopropylpyrazine

Cat. No.: B15246456

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Disclaimer: Specific toxicological data for **2-Ethyl-5-isopropylpyrazine** is limited in publicly available literature. Therefore, this guide leverages data from structurally similar pyrazine derivatives to provide a comprehensive overview of the potential toxicological profile. The use of surrogate data is clearly indicated throughout this document.

Introduction

2-Ethyl-5-isopropylpyrazine is a heterocyclic aromatic compound belonging to the pyrazine family. These compounds are widely found in nature and are significant contributors to the aroma and flavor of many cooked and roasted foods. In the flavor and fragrance industry, alkylpyrazines are used to impart nutty, roasted, and earthy notes to a variety of products. Given their presence in the human diet and their use as food additives, a thorough understanding of their toxicological profile is essential for ensuring consumer safety. This technical guide provides a detailed summary of the available toxicological data for **2-Ethyl-5-isopropylpyrazine** and its structural analogs, outlines relevant experimental protocols, and visualizes key metabolic and experimental pathways.

Quantitative Toxicological Data

The following tables summarize the available quantitative toxicity data for pyrazine derivatives that are structurally related to **2-Ethyl-5-isopropylpyrazine**.

Table 1: Acute Oral Toxicity Data for Surrogate Pyrazine Derivatives

Chemical Name	CAS Number	Species	LD50 (mg/kg bw)	Reference
2-Ethyl-3,(5 or 6)-dimethylpyrazine	27043-05-6	Rat	460	[1]
2-Ethyl-5-methylpyrazine / 2-Ethyl-6-methylpyrazine (mixture)	13360-64-0 / 13925-03-6	Rat	900	

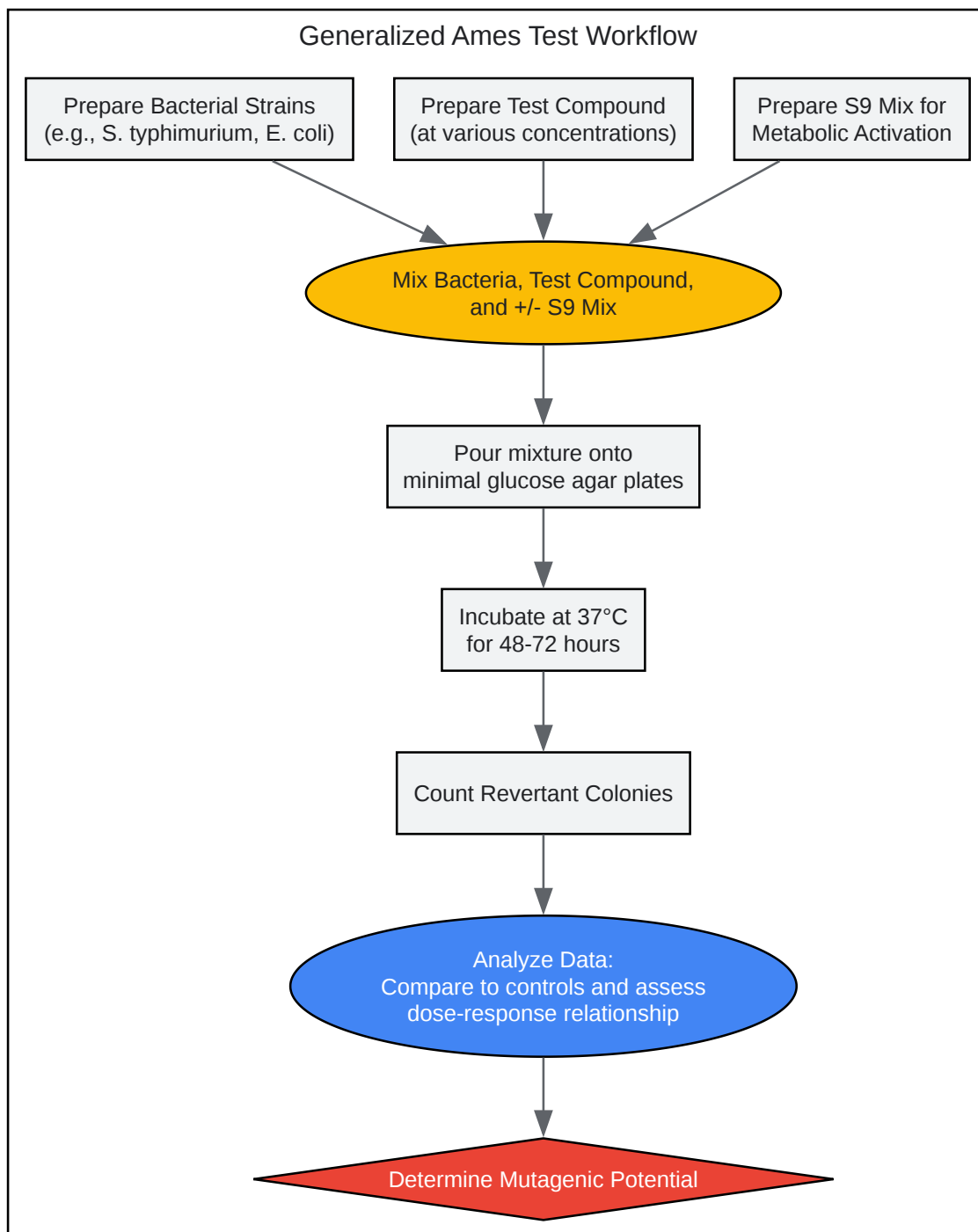
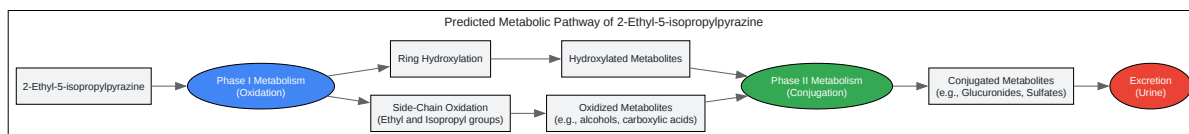
Table 2: Subchronic Oral Toxicity Data for a Surrogate Pyrazine Derivative

Chemical Name	CAS Number	Species	Study Duration	NOAEL (mg/kg bw/day)	Key Findings at Higher Doses	Reference
2-Ethyl-3,(5 or 6)-dimethylpyrazine	27043-05-6	Rat	90-day	12.5 (male & female)	Not specified	[1]
2-Ethyl-3,(5 or 6)-dimethylpyrazine	27043-05-6	Rat	90-day	17 (male), 18 (female)	Not specified	[1]

Metabolism and Toxicokinetics

Direct metabolic studies on **2-Ethyl-5-isopropylpyrazine** are not available. However, the metabolism of pyrazine derivatives has been evaluated as a class. The primary metabolic pathways are anticipated to involve oxidation of the alkyl side chains and hydroxylation of the pyrazine ring, followed by conjugation and excretion.[\[2\]](#)

For **2-Ethyl-5-isopropylpyrazine**, the ethyl and isopropyl groups would be susceptible to oxidation, potentially leading to the formation of corresponding alcohols, ketones, and carboxylic acids. The pyrazine ring itself can also be hydroxylated. These polar metabolites are then expected to be conjugated, for instance with glucuronic acid or sulfate, to facilitate their elimination from the body, primarily through urine.



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